

# Technical Guide: Physical and Chemical Properties of Mepronil Powder

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## Compound of Interest

Compound Name: Mepronil

Cat. No.: B1676284

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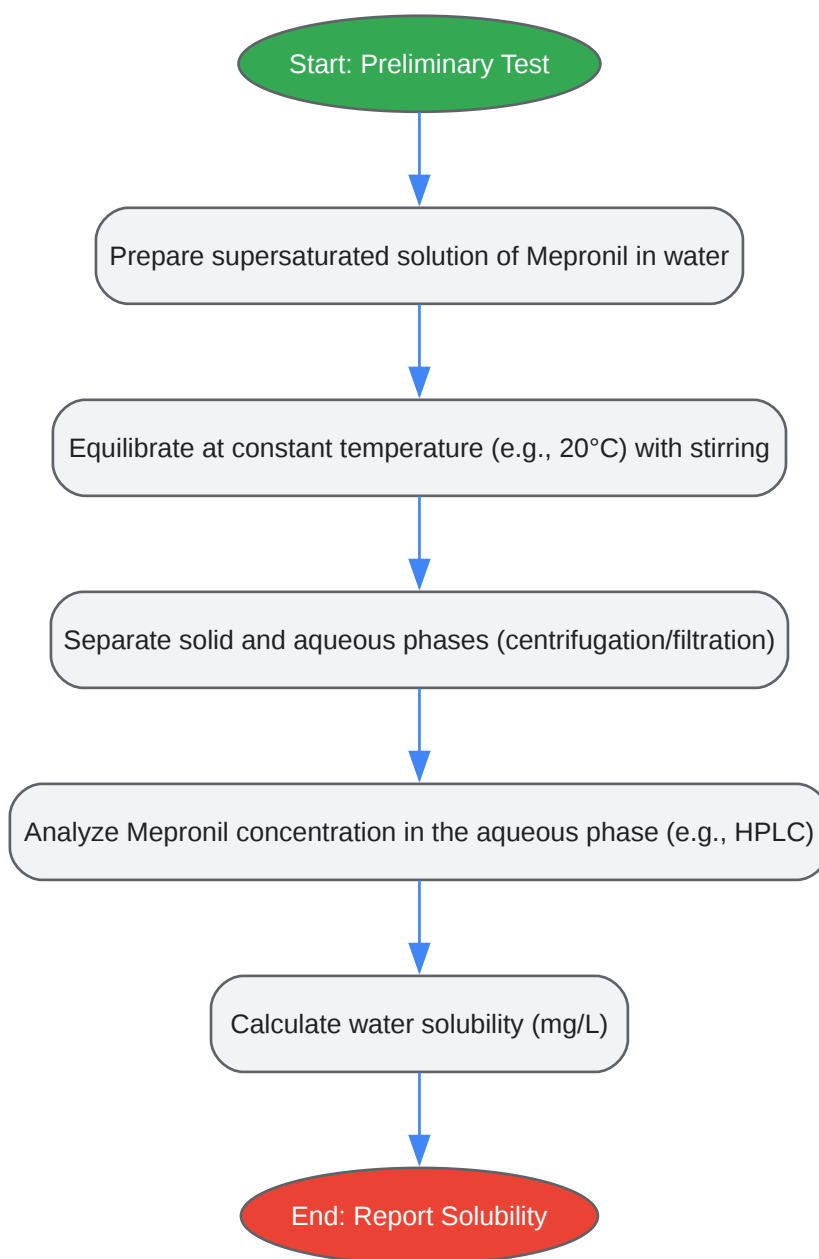
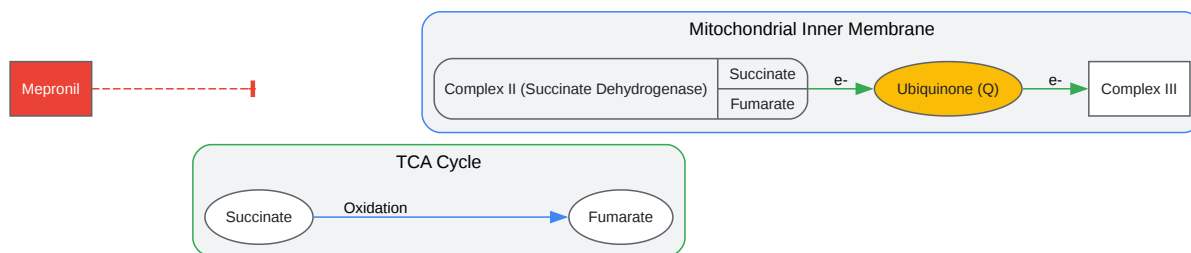
For Researchers, Scientists, and Drug Development Professionals

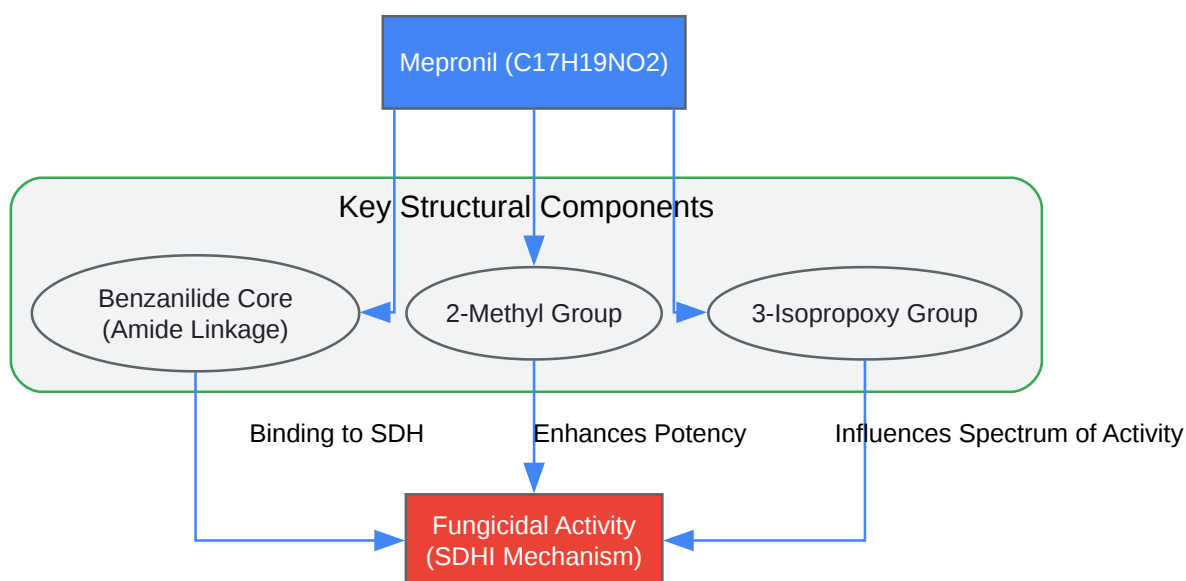
This technical guide provides an in-depth overview of the core physical and chemical properties of **Mepronil** powder, a benzanilide-based fungicide. The information is compiled to support research, development, and scientific understanding of this compound.

## Chemical Identity and Structure

**Mepronil** is the common name for the chemical compound with the IUPAC name 2-methyl-N-(3-propan-2-yloxyphenyl)benzamide.<sup>[1]</sup> It belongs to the class of benzamides and is classified as a succinate dehydrogenase inhibitor (SDHI) fungicide.<sup>[1][2]</sup>

Molecular Structure:





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## References

- 1. Mepronil | C17H19NO2 | CID 41632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
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